

# idarubicin hydrochloride solubility in DMSO vs water

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## Compound of Interest

Compound Name: *idarubicin hydrochloride*

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## Technical Support Center: Idarubicin Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and troubleshooting for **idarubicin hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **idarubicin hydrochloride** in DMSO and water?

A1: **Idarubicin hydrochloride** exhibits significantly higher solubility in dimethyl sulfoxide (DMSO) compared to water. It is sparingly soluble in aqueous solutions.[1][2] There is a range of reported solubility values across different suppliers, which are summarized in the table below.

Q2: I am having trouble dissolving **idarubicin hydrochloride**. What can I do?

A2: If you are encountering solubility issues, consider the following troubleshooting steps:

- Use Fresh DMSO: The solubility of **idarubicin hydrochloride** can be reduced by moisture-absorbed DMSO. Always use fresh, anhydrous DMSO for best results.[3]

- Apply Gentle Heat: Warming the solution at 37°C for approximately 10 minutes can aid in dissolution.[\[4\]](#)
- Use Sonication: Shaking the solution in an ultrasonic bath can help break up particulates and increase the rate of dissolution.[\[4\]](#)
- Initial DMSO Dissolution: For aqueous buffer preparations, it is highly recommended to first dissolve the compound in DMSO to create a concentrated stock solution before diluting it with your aqueous buffer.[\[1\]](#)

Q3: How should I prepare an aqueous solution of **idarubicin hydrochloride** for my experiment?

A3: Due to its low solubility in water, the recommended method is to first prepare a concentrated stock solution in DMSO (e.g., 10 mg/mL or higher). This stock solution can then be serially diluted into your aqueous buffer (like PBS) to the final desired concentration.[\[1\]](#)

Q4: What is the stability of **idarubicin hydrochloride** in solution?

A4: Stock solutions in anhydrous DMSO can be stored at -20°C for several months.[\[4\]](#) However, aqueous solutions are less stable and it is not recommended to store them for more than one day.[\[1\]](#) Prolonged contact with alkaline solutions will lead to the degradation of the drug.[\[5\]](#)[\[6\]](#)

Q5: Are there any known incompatibilities for **idarubicin hydrochloride** solutions?

A5: Yes, precipitation occurs when **idarubicin hydrochloride** is mixed with heparin.[\[5\]](#)[\[6\]](#) It is also incompatible with alkaline solutions, which cause degradation.[\[5\]](#)[\[6\]](#) Avoid mixing with acyclovir, furosemide, and vancomycin, among others.

## Data Presentation: Solubility Comparison

The following table summarizes the reported solubility of **idarubicin hydrochloride** in DMSO and water from various sources.

Solvent	Reported Solubility (mg/mL)	Reported Molar Concentration (mM)	Source Notes
DMSO	100 mg/mL	187.28 mM	[3]
83.33 mg/mL	156.06 mM	Requires sonication. [7]	
46 mg/mL	198.09 mM	At 25°C.[8]	
≥26.7 mg/mL	>10 mM	[4][9]	
~10 mg/mL	-	[1][10]	
Water	10 mg/mL	-	Requires slight heat. [10]
8 mg/mL	-	[3]	
≥2.39 mg/mL	-	Requires sonication. [4][9]	
Slightly Soluble	-	[2][6]	
Sparingly Soluble	-	In aqueous buffers.[1]	
Insoluble	-	At 25°C.[8]	
DMSO:PBS (1:1)	~0.5 mg/mL	-	For a final solution in PBS (pH 7.2).[1]

## Experimental Protocols

### Protocol 1: Preparation of a Concentrated DMSO Stock Solution

- Preparation: Begin with **idarubicin hydrochloride** as a crystalline solid.[1]
- Solvent Addition: Add the desired volume of fresh, anhydrous DMSO to the vial.

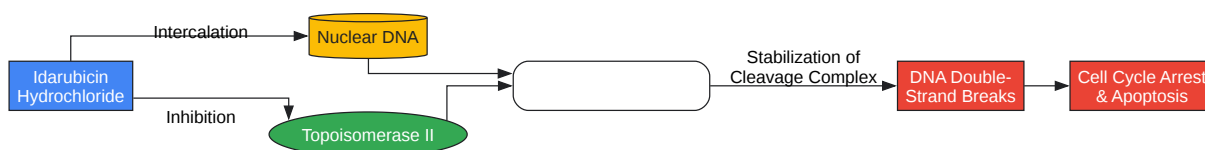
- **Dissolution:** To facilitate dissolution, gently vortex the vial. If needed, warm the solution at 37°C for 10 minutes or place it in an ultrasonic bath for a short period.[4]
- **Inert Gas (Optional but Recommended):** For long-term stability, the solvent can be purged with an inert gas (e.g., argon or nitrogen) before capping the vial.[1]
- **Storage:** Store the resulting stock solution at -20°C.

## Protocol 2: Preparation of a Working Aqueous Solution

- **Start with Stock:** Use the concentrated DMSO stock solution prepared as per Protocol 1.
- **Dilution:** Perform a serial dilution of the DMSO stock into the aqueous buffer of your choice (e.g., PBS, pH 7.2) to achieve the final desired experimental concentration.
- **Usage:** Use the freshly prepared aqueous solution promptly. It is not recommended to store aqueous solutions for more than 24 hours.[1]

## Visualizations

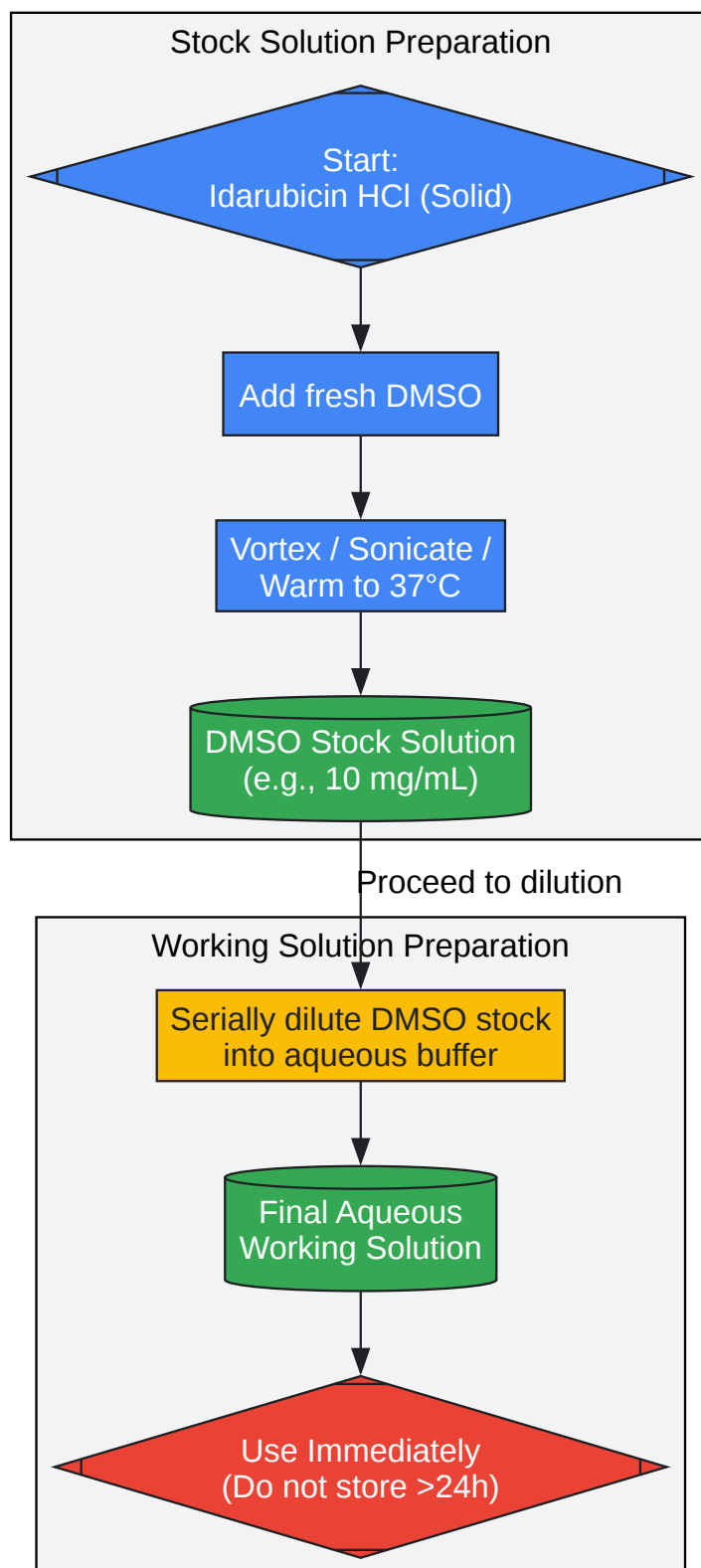
### Mechanism of Action



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Caption: Mechanism of action for **Idarubicin Hydrochloride**.

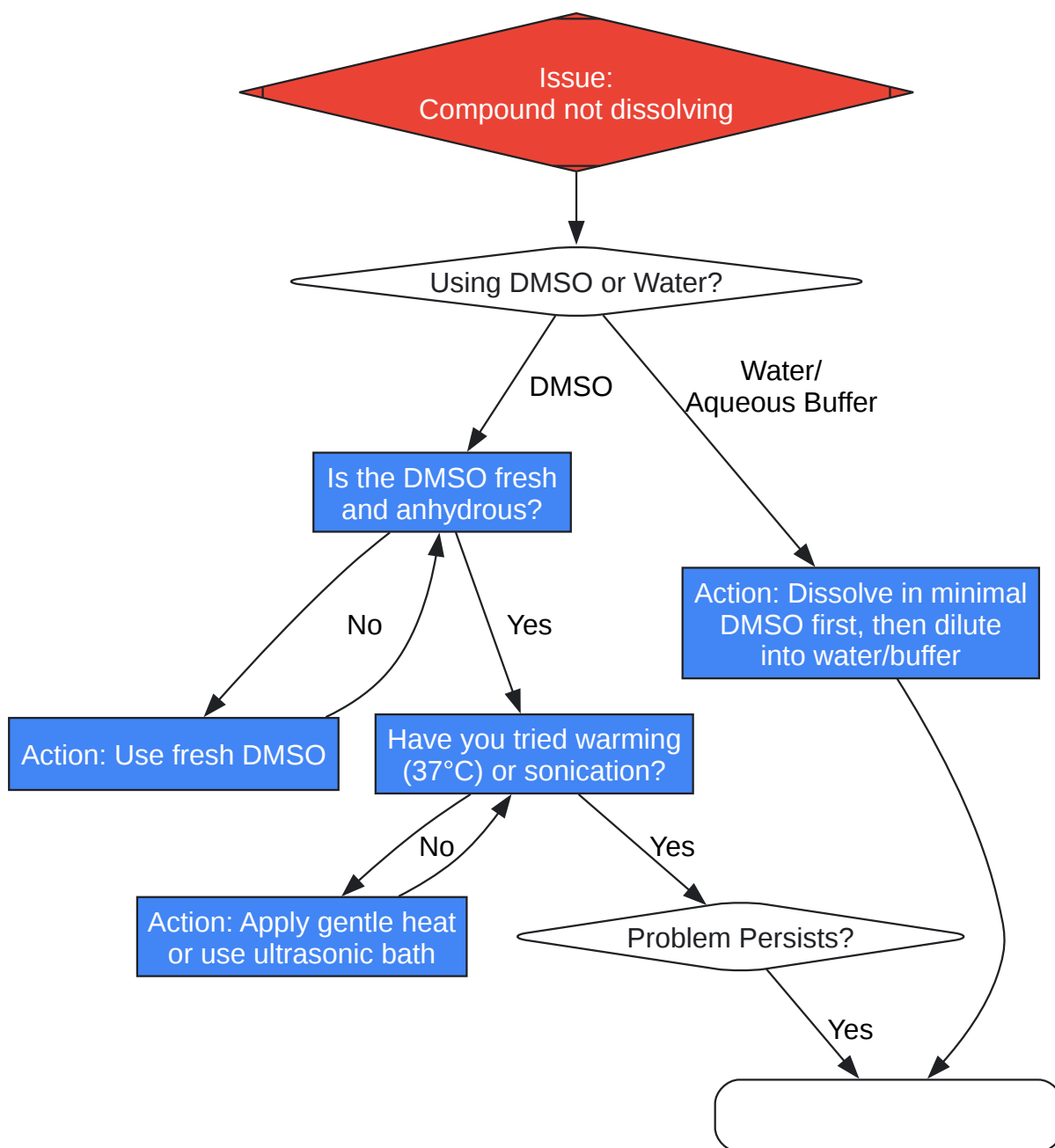
## Experimental Workflow: Solution Preparation



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Caption: Workflow for preparing Idarubicin HCl solutions.

## Troubleshooting Guide



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Caption: Troubleshooting guide for solubility issues.

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